

# An In-depth Technical Guide to 2-Bromo-4'-benzyloxy-3'-nitroacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 1-(4-(BenzylOxy)-3-nitrophenyl)-2-bromoethanone

**Cat. No.:** B041599

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of 2-Bromo-4'-benzyloxy-3'-nitroacetophenone, a key intermediate in pharmaceutical synthesis.

## Chemical and Physical Properties

2-Bromo-4'-benzyloxy-3'-nitroacetophenone is an aromatic organic compound characterized by the presence of bromo, benzyloxy, and nitro functional groups attached to an acetophenone core.<sup>[1]</sup> It presents as a pale yellow to cream-colored crystalline powder at room temperature.  
<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

Table 1: Physicochemical Properties of 2-Bromo-4'-benzyloxy-3'-nitroacetophenone

Property	Value	Source(s)
CAS Number	43229-01-2	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>15</sub> H <sub>12</sub> BrNO <sub>4</sub>	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	350.16 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Pale yellow to cream crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	134-138 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	465.2 ± 35.0 °C (Predicted)	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.517 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a>
Solubility	Soluble in Methylene Chloride, sparingly soluble in Ethyl Acetate, insoluble in water.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Synthesis and Experimental Protocols

The synthesis of 2-Bromo-4'-benzyloxy-3'-nitroacetophenone typically involves the bromination of its precursor, 4'-benzyloxy-3'-nitroacetophenone. Below are detailed experimental protocols derived from available literature.

### Protocol 1: Bromination using Trimethylphenylammonium Tribromide

This method outlines the synthesis via the reaction of 4'-benzyloxy-3'-nitroacetophenone with trimethylphenylammonium tribromide in a suitable solvent.

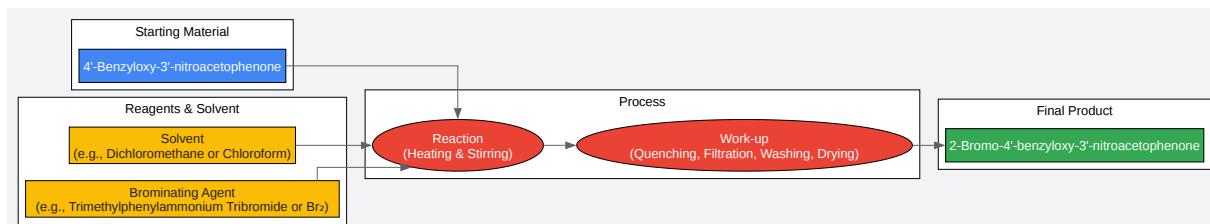
- Step 1: Dissolution 200 g of 4-benzyloxy-3-nitroacetophenone is dissolved in 1000 mL of dichloromethane.[\[3\]](#)
- Step 2: Reagent Addition 277 g of trimethylphenylammonium tribromide is added to the solution.[\[3\]](#)
- Step 3: Reaction The reaction mixture is heated to 300 °C and maintained at this temperature for 4 hours.[\[3\]](#)

- Step 4: Work-up and Isolation Upon completion, the residual liquid is poured into water. The resulting solid is filtered, washed with water, and dried to yield the final product, 2-Bromo-4'-benzyloxy-3'-nitroacetophenone.[3] A yield of 98% has been reported for this method.[3]

#### Protocol 2: Bromination using Bromine in Chloroform

An alternative synthesis route involves the direct bromination of the precursor with elemental bromine.

- Step 1: Dissolution 5.4 g of 4-benzyloxy-3-nitroacetophenone is dissolved in 60 ml of chloroform.[6]
- Step 2: Reagent Addition A solution of 3.2 g of bromine in 5 ml of chloroform is added dropwise to the stirred solution.[6]
- Step 3: Reaction The mixture is stirred for an additional 30 minutes after the addition is complete.[6]
- Step 4: Work-up and Isolation The reaction product is concentrated under reduced pressure. The resulting crystalline residue is washed with 20 ml of benzene and dried to yield the final product.[6]



[Click to download full resolution via product page](#)

*General synthesis workflow for 2-Bromo-4'-benzyloxy-3'-nitroacetophenone.*

## Applications in Drug Development

2-Bromo-4'-benzyloxy-3'-nitroacetophenone is a crucial intermediate in the synthesis of various pharmaceutical compounds. Its most notable application is in the production of Arformoterol Tartrate.[3][4] Arformoterol is a long-acting beta-2 adrenoceptor agonist used for the long-term treatment of bronchoconstriction in patients with chronic obstructive pulmonary disease (COPD).[3][4] The bromo and nitro functionalities on the molecule make it a versatile building block for further chemical modifications.[1]



[Click to download full resolution via product page](#)

*Role as an intermediate in the synthesis of Arformoterol for COPD treatment.*

## Safety, Handling, and Storage

Proper handling and storage of 2-Bromo-4'-benzyloxy-3'-nitroacetophenone are essential to ensure laboratory safety.

- Hazard Identification: This compound is known to cause skin irritation and serious eye irritation.[2] It may also cause respiratory irritation.[7]
- Handling Precautions:
  - Work in a well-ventilated area or under a chemical fume hood.[2][8]
  - Avoid generating dust.[2]
  - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[7][8]
  - Avoid contact with skin, eyes, and clothing.[2] Wash hands thoroughly after handling.[2]
- Storage:

- Store in a tightly closed container in a cool, dry place.[[1](#)]
- It is recommended to store under an inert gas like nitrogen or argon at 2-8°C.[[3](#)]
- Keep away from incompatible materials such as oxidizing agents, strong acids, and strong bases.[[2](#)]

- First Aid Measures:

  - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes and remove contaminated clothing.[[2](#)]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[[2](#)]
  - Inhalation: Remove the victim to fresh air. If breathing is difficult, provide oxygen.[[8](#)]

- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [[7](#)] Do not let the product enter drains.[[7](#)]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [guidechem.com](#) [guidechem.com]
- 2. 2-Bromo-4'--benzyloxy-3'-nitroacetophenone Manufacturers, SDS [[mubychem.com](#)]
- 3. 2-Bromo-4'-Benzylxy-3'-nitroacetophenone CAS#: 43229-01-2 [[m.chemicalbook.com](#)]
- 4. 2-Bromo-4'-Benzylxy-3'-nitroacetophenone | 43229-01-2 [[chemicalbook.com](#)]
- 5. CAS 43229-01-2 | 2-Bromo-4'-benzyloxy-3'-nitroacetophenone - Synblock [[synblock.com](#)]
- 6. [prepchem.com](#) [prepchem.com]
- 7. [beta.lakeland.edu](#) [beta.lakeland.edu]
- 8. [fishersci.com](#) [fishersci.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-4'-benzyloxy-3'-nitroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b041599#2-bromo-4-benzyloxy-3-nitroacetophenone-chemical-properties>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)